

o-Toluic acid-13C CAS number and molecular weight

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Compound of Interest

Compound Name: *o*-Toluic acid-13C

Cat. No.: B15557218

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An In-depth Technical Guide to o-Toluic Acid-13C

For researchers, scientists, and professionals in drug development, the use of stable isotope-labeled compounds is crucial for accurate quantification in complex biological matrices. This technical guide provides comprehensive information on **o-Toluic acid-13C**, a stable isotope-labeled derivative of o-Toluic acid, focusing on its chemical properties and its application as an internal standard in analytical methodologies.

Core Compound Data

o-Toluic acid-13C is a labeled form of o-Toluic acid (2-methylbenzoic acid) where one carbon atom has been replaced with the heavy isotope, carbon-13. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantification of unlabeled o-Toluic acid.

Physicochemical Properties

The key quantitative data for **o-Toluic acid-13C**, specifically the carboxyl-13C labeled variant, are summarized in the table below. For comparison, the properties of the unlabeled o-Toluic acid are also provided.

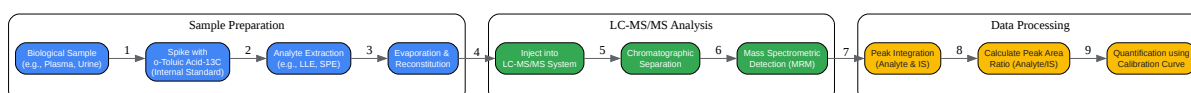
Property	o-Toluic Acid-13C (carboxyl-13C)	o-Toluic Acid (unlabeled)
CAS Number	70838-82-3[1][2][3]	118-90-1[1]
Molecular Formula	$^{13}\text{C}_7\text{H}_8\text{O}_2$	$\text{C}_8\text{H}_8\text{O}_2$ [4][5]
Molecular Weight	137.141 - 137.16 g/mol [1][2]	136.15 g/mol [4][5]
Synonyms	2-Methylbenzoic-carboxy-13C acid	2-Methylbenzoic acid[1][6]
Isotopic Enrichment	99 atom % ^{13}C [1][2]	Not Applicable

Application in Quantitative Analysis

The primary application of **o-Toluic acid-13C** is as an internal standard for quantitative analysis, particularly in techniques like gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS)[7]. Stable isotope-labeled internal standards are considered the gold standard in quantitative mass spectrometry because they have nearly identical chemical and physical properties to the analyte of interest. This allows them to co-elute chromatographically and experience similar ionization efficiency, which corrects for variations in sample preparation and instrument response.

Experimental Workflow: Use as an Internal Standard in LC-MS

The following section outlines a typical experimental workflow for using **o-Toluic acid-13C** as an internal standard for the quantification of o-Toluic acid in a biological sample.



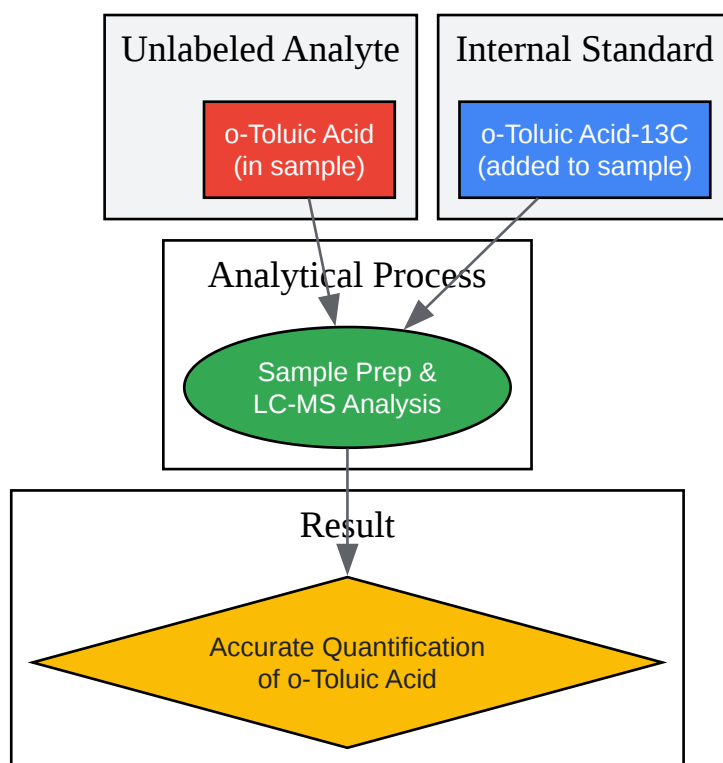
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Caption: Workflow for quantitative analysis using a stable isotope-labeled internal standard.

Experimental Protocol Details:

- **Sample Spiking:** A known concentration of **o-Toluic acid-13C** (internal standard, IS) is added to the biological sample containing the unknown quantity of o-Toluic acid (analyte).
- **Extraction:** The analyte and the IS are extracted from the sample matrix using an appropriate technique such as liquid-liquid extraction (LLE) or solid-phase extraction (SPE).
- **Concentration:** The extract is often evaporated to dryness and then reconstituted in a smaller volume of a suitable solvent to concentrate the analytes.
- **LC-MS/MS Analysis:** The reconstituted sample is injected into an LC-MS/MS system. The analyte and IS, being chemically similar, will have very close retention times during chromatographic separation.
- **Detection:** In the mass spectrometer, specific precursor-to-product ion transitions are monitored for both the analyte and the IS (Multiple Reaction Monitoring, MRM). Due to the mass difference, they are easily distinguishable.
- **Data Analysis:** The peak areas of the analyte and the IS are integrated. A ratio of the analyte peak area to the IS peak area is calculated. This ratio is then used to determine the concentration of the analyte by plotting it against a calibration curve prepared with known concentrations of the analyte and a constant concentration of the IS.

As **o-Toluic acid-13C** is primarily a tool for analytical chemistry, it is not associated with specific signaling pathways. Its role is to act as a xenobiotic metabolite tracer[7]. The logical diagram below illustrates its relationship in the context of its application.



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Caption: Logical relationship of **o-Toluic acid-13C** as an internal standard.

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